

# AP14145 Application Notes and Protocols for Cell Culture

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## Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

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### Introduction

**AP14145** is a potent and selective negative allosteric modulator of small-conductance calcium-activated potassium (KCa2) channels, specifically targeting the KCa2.2 (SK2) and KCa2.3 (SK3) subtypes.<sup>[1][2][3]</sup> It functions by decreasing the calcium sensitivity of these channels, thereby inhibiting their activity.<sup>[1]</sup> This modulation of KCa2 channels makes **AP14145** a valuable tool for investigating the physiological and pathophysiological roles of these channels in various cellular processes, including neuronal excitability and cardiac function. These application notes provide detailed protocols for the use of **AP14145** in cell culture, including working concentrations, experimental procedures, and relevant signaling pathway information.

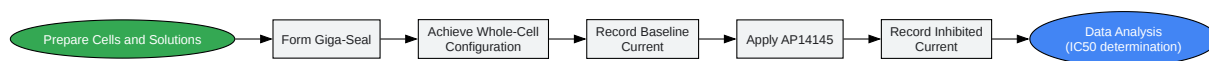
## Data Presentation

### Table 1: Working Concentrations of AP14145 in Cellular Assays

Application	Cell Type	Concentration Range	Effective Concentration	Reference
KCa2.2/KCa2.3 Inhibition	HEK293 cells expressing hKCa2.2 or hKCa2.3	10 nM - 30 $\mu$ M	IC50 = 1.1 $\mu$ M	[1][2][3]
Shift in Ca2+ Sensitivity	HEK293 cells expressing hKCa2.3	10 $\mu$ M	10 $\mu$ M increased the EC50 of Ca2+ from 0.36 $\mu$ M to 1.2 $\mu$ M	[1][2]
Atrial Effective Refractory Period (AERP) Prolongation	Isolated Perfused Guinea Pig Hearts	1 $\mu$ M - 30 $\mu$ M	30 $\mu$ M showed maximal effect	[4]

## Signaling Pathway

**AP14145** directly inhibits KCa2.2 and KCa2.3 channels, which are activated by intracellular calcium. This inhibition leads to a reduction in potassium efflux, resulting in membrane depolarization. This alteration in membrane potential can subsequently affect voltage-gated calcium channels and intracellular calcium homeostasis.



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## References

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